

Personal protective equipment for handling Danthron

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Essential Safety and Handling Guide for Danthron

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Danthron** (also known as 1,8-dihydroxyanthraquinone) in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact. **Danthron** is a hazardous substance and is reasonably anticipated to be a human carcinogen.[1][2]

Hazard Identification and Classification

Danthron is classified with multiple hazards under the Globally Harmonized System (GHS).[2] It is crucial to be fully aware of these risks before handling the compound.

- Carcinogenicity: Suspected of causing cancer (Category 1B/2).[1][2][3][4][5]
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2).[2][3]
- Skin Sensitization: May cause an allergic skin reaction (Category 1).[2][3]
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled (Category 1).[2][3]



- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation, drowsiness, or dizziness (Category 3).[2][3]
- Hazardous to the Aquatic Environment: Very toxic to aquatic life with long-lasting effects (Acute and Chronic, Category 1).[1][2][3]

Quantitative Data Summary

Proper handling and emergency planning require an understanding of **Danthron**'s physical and chemical properties.

Property	Value	References
Appearance	Orange to reddish-orange crystalline powder	[1][6]
Physical State	Solid	[1]
Odor	Nearly odorless	[1][7]
Melting Point	190 - 195 °C (374 - 383 °F)	[1]
Flash Point	> 200 °C (> 392 °F)	[1]
Solubility	Practically insoluble in water; Soluble in acetone, chloroform, diethyl ether, and ethanol.	[1][6]
Stability	Stable under normal temperatures and pressures.	[1][6]
Vapor Density	8.3 (Heavier than air)	[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure when handling **Danthron**. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control.[2]



Protection Type	Recommended Equipment	Standards
Eye and Face Protection	Chemical safety goggles or safety glasses with side- shields. A face shield may be necessary if there is a splash hazard.	EN166 (EU) or ANSI Z87.1 (US)
Skin and Body Protection	Impervious clothing, such as a fully-buttoned laboratory coat. Ensure shoes fully cover the feet.	N/A
Hand Protection	Chemical-resistant gloves, such as nitrile rubber. Gloves should be inspected before use.	N/A
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to prevent dust formation. If ventilation is inadequate or dust is generated, a NIOSH-approved N95 (US) or P1 (EU) dust mask is required. For higher levels of protection, consult with safety personnel.	NIOSH (US) or EN 143 (EU)

Operational Plan: Step-by-Step Handling Procedures

- 1. Preparation and Engineering Controls:
- Always handle **Danthron** within a properly operating chemical fume hood designed for hazardous chemicals.[8]
- Ensure safety showers and eyewash stations are readily accessible.[5]
- Keep the amount of **Danthron** in the work area to a minimum.



- 2. Handling:
- Avoid all contact with skin and eyes.[8]
- Do not breathe in dust, spray, or mist.[8]
- Avoid the formation of dust and aerosols.[8]
- Wash hands, forearms, and face thoroughly after handling, before eating, smoking, or using the lavatory, and at the end of the work period.[8]
- 3. Storage:
- Store in a dry, cool, and well-ventilated place.[5]
- Keep containers tightly sealed and store according to the product packaging.
- Keep away from food, beverages, and feed.[8]

Emergency Procedures

- 1. Spill Management:
- Small Spills (Solid):
 - Restrict access to the area.
 - Remove all sources of ignition.[7]
 - Dampen the spilled solid with 60-70% ethanol to prevent dust from becoming airborne.
 - Carefully transfer the dampened material and any absorbent paper used into a designated, sealed, and leak-proof hazardous waste container.[1][7]
 - Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[7]
 - Dispose of all contaminated cleaning materials as hazardous waste.



- Do not re-enter the area until a safety officer has verified it has been properly cleaned.
- Large Spills:
 - Evacuate personnel to a safe area.[8]
 - Increase the immediate precautionary measure distance, especially in the downwind direction.
 - Follow your institution's emergency response plan.

2. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids. Consult a physician.[8]
- Skin Contact: Wash off immediately with plenty of soap and water. Seek immediate medical advice.[8]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.
 Consult a physician.[8]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[8]

Disposal Plan

Danthron and its containers must be disposed of as hazardous waste. Do not dispose of it with household garbage or allow it to reach the sewage system.[3]

- 1. Waste Segregation and Collection:
- Collect all solid **Danthron** waste, including contaminated labware (e.g., pipette tips, weigh boats), in a clearly labeled, sealed, and leak-proof hazardous waste container.[1]
- Do not mix **Danthron** waste with other chemical waste unless specifically instructed by your institution's Environmental Health and Safety (EHS) office.[1]





- 2. Disposal Method:
- Contact a licensed professional waste disposal service.[8]
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Always follow your institution's specific guidelines for hazardous waste disposal.[1]

Visual Workflow Guides

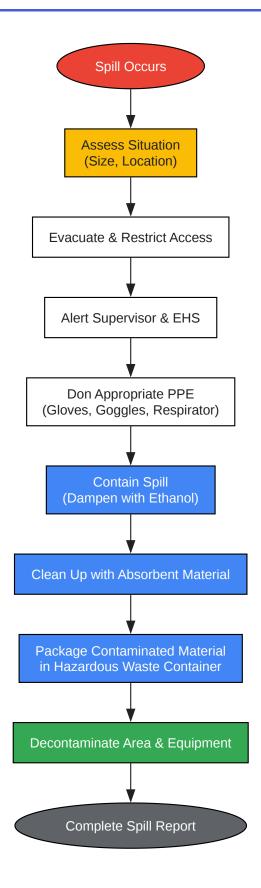
The following diagrams illustrate the logical workflows for risk assessment and emergency response when handling **Danthron**.



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Caption: Workflow for Risk Assessment and Safe Handling of **Danthron**.





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Caption: Emergency Response Workflow for a **Danthron** Spill.



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